

Physical and chemical properties of Ethyl 1-methylpyrrolidine-3-carboxylate

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Compound of Interest

Compound Name: Ethyl 1-methylpyrrolidine-3-carboxylate

Cat. No.: B180873

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An In-depth Technical Guide to Ethyl 1-methylpyrrolidine-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 1-methylpyrrolidine-3-carboxylate is a heterocyclic compound of interest in medicinal chemistry and drug discovery, often utilized as a building block in the synthesis of more complex biologically active molecules. This technical guide provides a comprehensive overview of its physical and chemical properties, alongside available experimental data and protocols. The information is intended to support researchers and professionals in its safe and effective handling, application, and further investigation.

Chemical and Physical Properties

Ethyl 1-methylpyrrolidine-3-carboxylate, with the CAS number 14398-95-9, is a substituted pyrrolidine derivative.^[1] Its fundamental properties are summarized in the table below. While specific experimental values for properties like boiling point, melting point, and density are not readily available in published literature, data for structurally similar compounds are provided for estimation purposes.

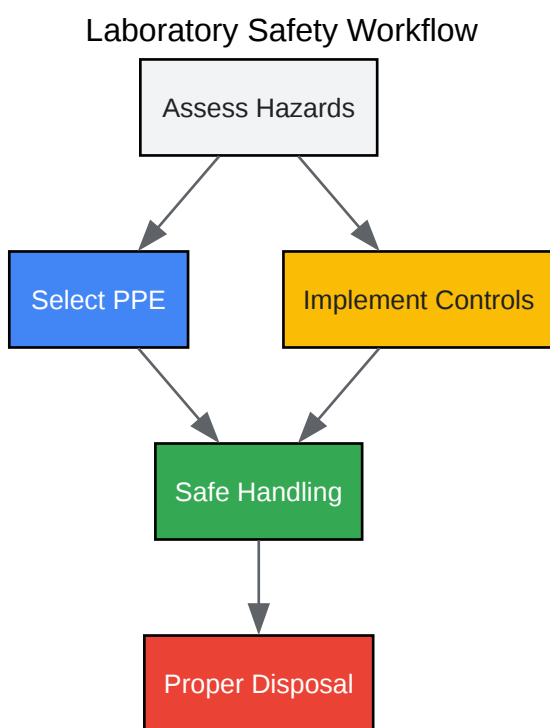
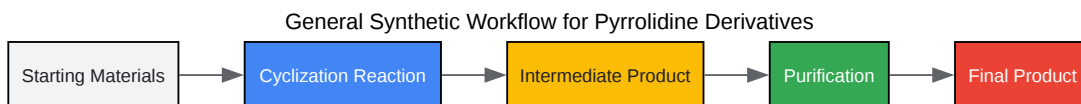
Property	Value	Source
Molecular Formula	C ₈ H ₁₅ NO ₂	[1]
Molecular Weight	157.21 g/mol	[1]
CAS Number	14398-95-9	[1]
Purity	Typically ≥95%	[1]
Appearance	No data available	
Boiling Point	No data available	
Melting Point	No data available	
Density	No data available	
Solubility	No data available	

Note: The lack of publicly available experimental data for some physical properties necessitates estimation based on related structures or computational predictions. Researchers should verify these properties experimentally for their specific applications.

Synthesis and Purification

The synthesis of substituted pyrrolidines is a well-established area of organic chemistry.[2][3][4] While a specific, detailed protocol for the synthesis of **Ethyl 1-methylpyrrolidine-3-carboxylate** is not explicitly documented in readily accessible literature, general methods for the synthesis of pyrrolidine derivatives can be adapted.

A plausible synthetic approach is visualized in the workflow diagram below. This generalized scheme illustrates a common strategy for constructing the pyrrolidine ring system and introducing the necessary functional groups.



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